

Application of 15-LOX-IN-2 in the Study of Lipid Peroxidation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 15-LOX-IN-2

Cat. No.: B3026011

[Get Quote](#)

A Comprehensive Guide for Researchers

Introduction

Lipid peroxidation is a critical process implicated in a wide array of physiological and pathological conditions, including inflammation, neurodegenerative diseases, and a specific form of iron-dependent cell death known as ferroptosis. The 15-lipoxygenase (15-LOX) family of enzymes, particularly 15-LOX-2, are key players in the initiation and propagation of lipid peroxidation.^{[1][2]} These non-heme iron-containing enzymes catalyze the dioxygenation of polyunsaturated fatty acids (PUFAs) within cellular membranes, leading to the formation of lipid hydroperoxides.^{[3][4]} The accumulation of these reactive species can disrupt membrane integrity and trigger downstream signaling cascades culminating in cellular demise.

This document provides detailed application notes and protocols for the use of a representative selective 15-lipoxygenase-2 inhibitor, herein referred to as "**15-LOX-IN-2**," for studying lipid peroxidation. It is important to note that "**15-LOX-IN-2**" is a representative name, and researchers should refer to the specific characteristics of the chosen inhibitor (e.g., ML351, PD146176, or newly developed compounds like FerroLOXINs) for precise experimental design.

Mechanism of Action

15-LOX-2, often in complex with phosphatidylethanolamine-binding protein 1 (PEBP1), catalyzes the peroxidation of PUFAs esterified in phospholipids, a key step in the execution of ferroptosis.^[1] Selective inhibitors of 15-LOX-2 are designed to bind to the active site of the

enzyme, preventing the catalytic reaction and thereby reducing the formation of lipid hydroperoxides. These inhibitors are invaluable tools for elucidating the role of 15-LOX-2 in various biological processes and for validating it as a therapeutic target.

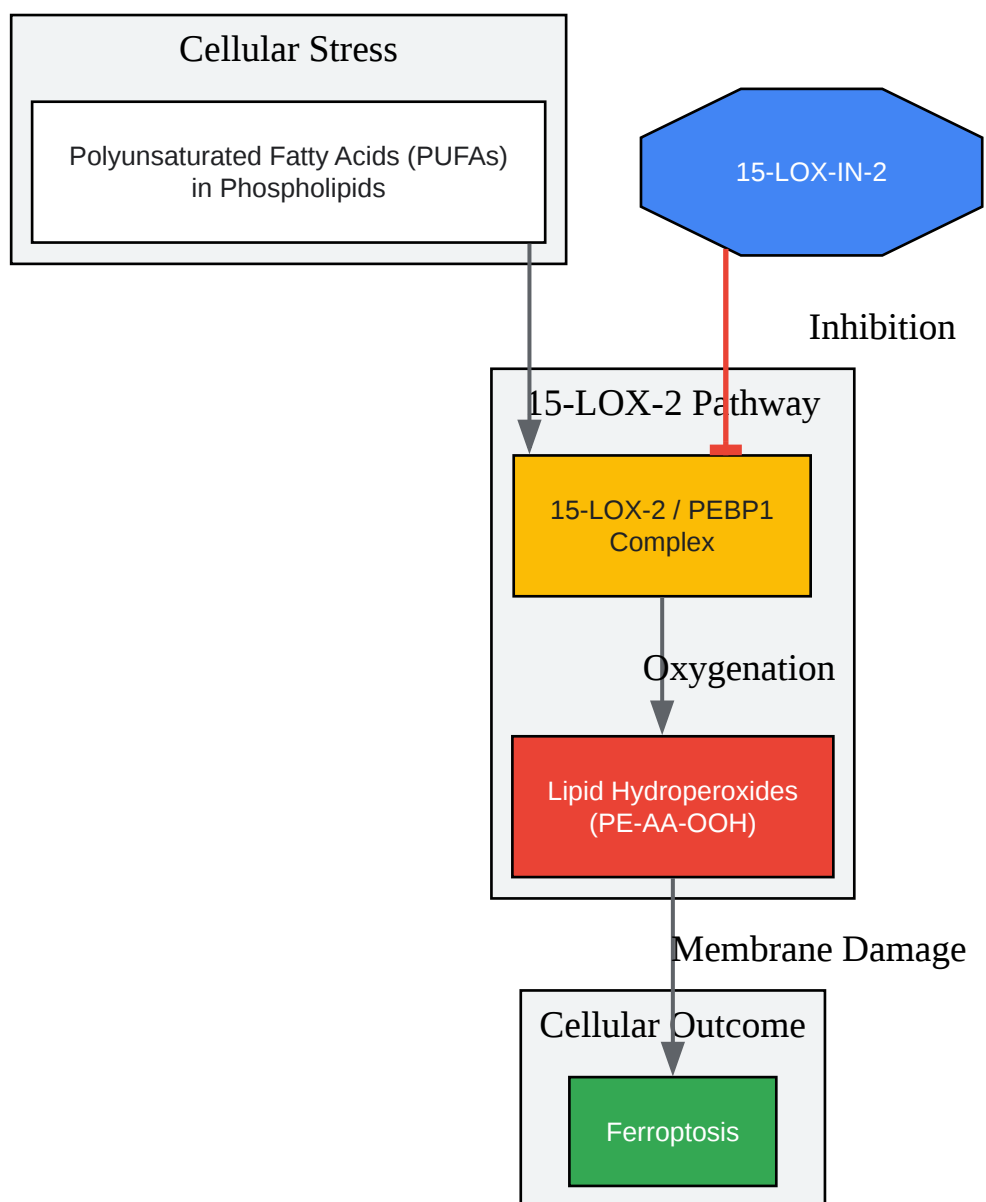
Data Presentation: Properties of Representative 15-LOX Inhibitors

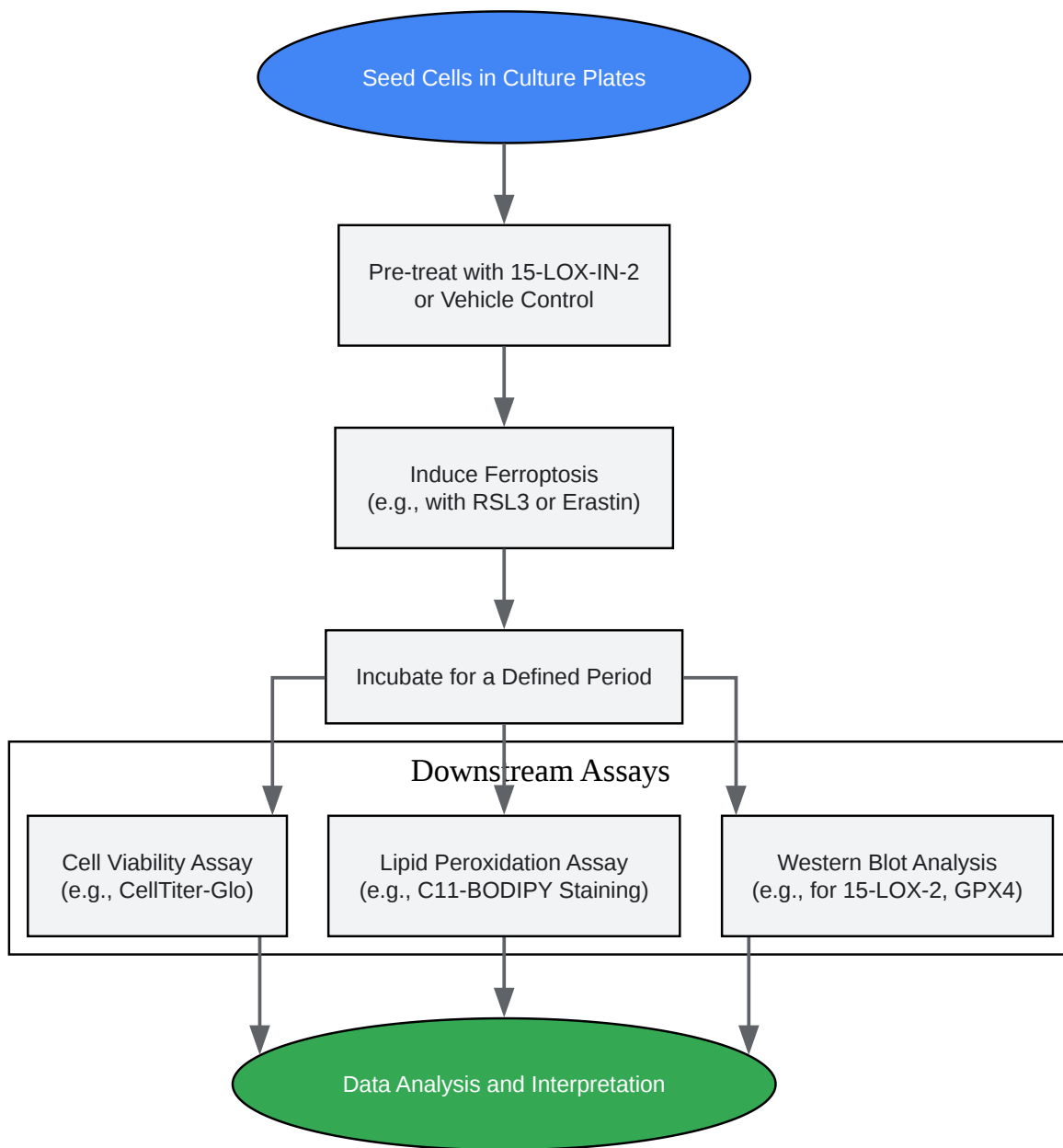
The selection of an appropriate inhibitor is crucial for specific and reliable experimental outcomes. The table below summarizes the properties of several well-characterized 15-LOX inhibitors.

Inhibitor	Target(s)	IC50 / Ki	Selectivity	Key Applications
PD146176	15-LOX	IC50 = 0.54 μ M (rabbit reticulocyte 15-LO); Ki = 197 nM	Selective for 15-LOX over 5-LOX, 12-LOX, COX-1, and COX-2	Studying the role of 15-LOX in atherosclerosis and neurodegenerative diseases.
ML351	15-LOX-1	IC50 = 200 nM	>250-fold selective over 5-LOX, 12-LOX, 15-LOX-2, COX-1, and COX-2	Investigating 15-LOX-1 in stroke, neurodegeneration, and diabetes.
FerroLOXIN-1 & 2	15-LOX-2/PEBP1 complex	Effective at nanomolar concentrations against RSL3-induced ferroptosis	Specific for the 15-LOX-2/PEBP1 complex; no significant activity against 15-LOX-2 alone at ≥ 20 μ M	Specifically studying the role of the 15-LOX-2/PEBP1 complex in ferroptosis.
MLS000545091	15-LOX-2	Ki = 0.9 μ M (mixed-type inhibitor)	>20-fold selectivity over 5-LOX, 12-LOX, 15-LOX-1, COX-1, and COX-2	Probing the specific role of 15-LOX-2 in tumor progression.
MLS000536924	15-LOX-2	Ki = 2.5 μ M (competitive inhibitor)	>20-fold selectivity over 5-LOX, 12-LOX, 15-LOX-1, COX-1, and COX-2	Investigating the function of 15-LOX-2 in cancer biology.

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the 15-LOX-2 signaling pathway in lipid peroxidation and a typical experimental workflow for studying the effects of a 15-LOX-2 inhibitor.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Targeting lipoxygenases to suppress ferroptotic cell death - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. caymanchem.com [caymanchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application of 15-LOX-IN-2 in the Study of Lipid Peroxidation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3026011#application-of-15-lox-in-2-in-studying-lipid-peroxidation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com